

# removing impurities from 1,11-Undecanediol technical grade

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## Compound Focus: Undecane-1,11-diol

CAS No.: 765-04-8

Cat. No.: S571510

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## Chemical Profile of 1,11-Undecanediol

The table below summarizes the basic identifying information for 1,11-Undecanediol.

Property	Description
CAS Registry Number	765-04-8 [1]
Molecular Formula	$C_{11}H_{24}O_2$ [1] [2]
IUPAC Name	Undecane-1,11-diol [1]
Molecular Weight	188.31 g/mol [1] [2]

## Potential Impurities and General Purification Strategies

While direct methods for purifying 1,11-Undecanediol are not detailed in the available literature, we can infer potential impurities and general approaches from its production and chemical characteristics.

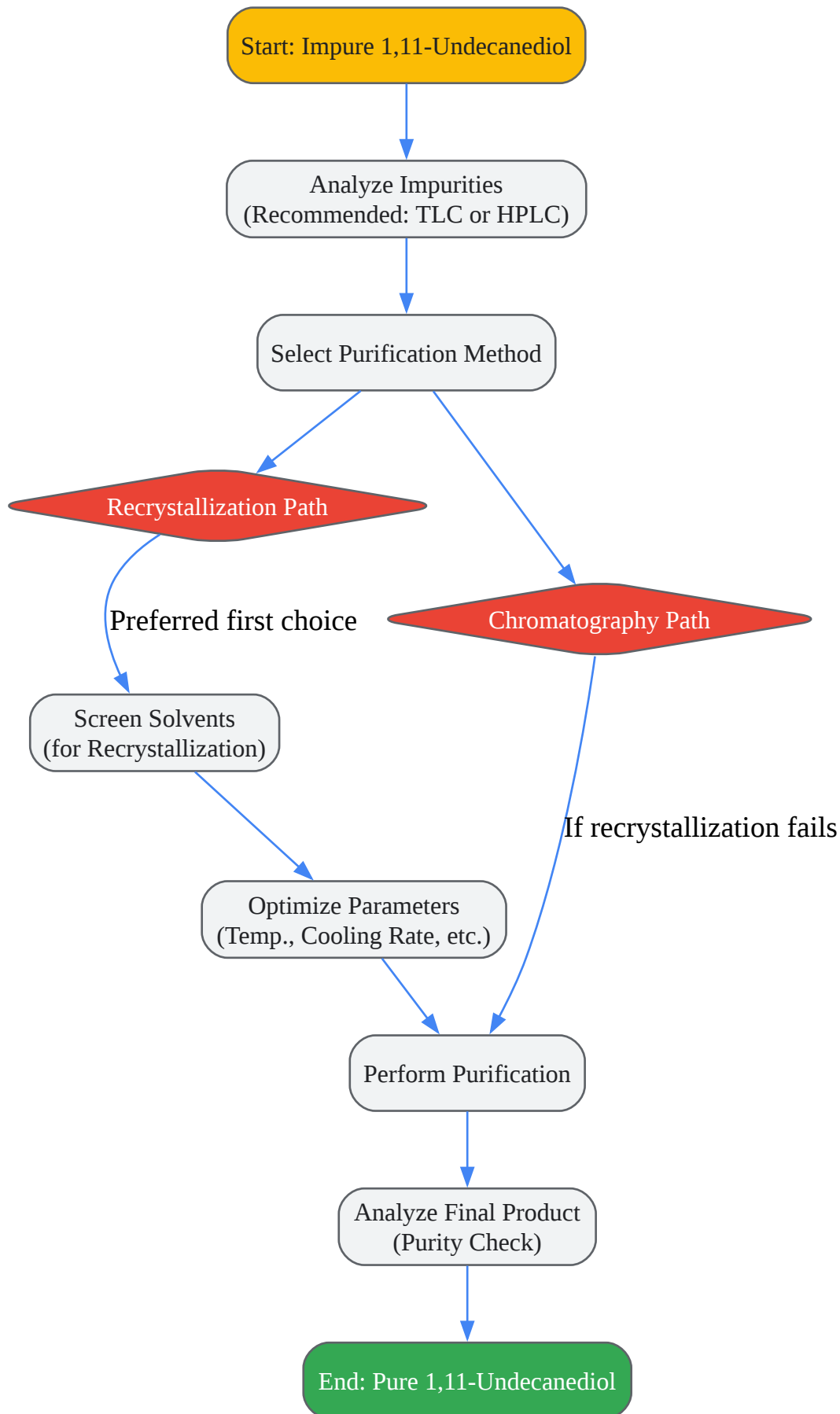
- Inferred Impurities:** The technical grade material may contain impurities such as **unreacted starting materials, reaction by-products (other diols or mono-ols), catalysts, or isomeric impurities** [3]

[4]. One study on similar odd-numbered 1, $\omega$ -alkanediols (n=11, 13) notes that the molecules can have a *gauche* conformation defect in one terminal segment, stabilized by an intramolecular C-H...O interaction [4]. While not an impurity, this conformational complexity could be a factor in crystallization behavior.

- **General Purification Methods:** Based on common laboratory techniques for similar diols, the following methods are likely applicable. The optimal choice depends on the nature of the dominant impurities.
  - **Recrystallization:** This is often the primary method for solid diols. The key is identifying a suitable solvent or solvent mixture in which the diol has high solubility at high temperature and low solubility at low temperature. Slow, controlled cooling can help obtain pure crystals.
  - **Chromatography:** For more challenging separations, particularly from closely related compounds, column chromatography (e.g., using silica gel) can be effective.
  - **Distillation:** If the main impurities have significantly different volatilities, short-path distillation or Kugelrohr distillation could be considered, given the high boiling point of this compound.

## Suggested Experimental Workflow

Due to the lack of specific published protocols, a systematic empirical approach is necessary. The following workflow outlines a logical sequence for developing your own purification method.



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## Frequently Asked Questions

- **What is the typical purity of commercial 1,11-Undecanediol?** It is available at different grades. A common commercial standard is  $\geq 95\%$  purity [2], while higher grades ( $\geq 98\%$ ) are also a focus in the market [3].
- **Who are the main suppliers of this chemical?** According to a market report, leading players include **Changyu Group** and **Shandong Guangtong New Materials** [3]. It is also available from specialty chemical suppliers like **Santa Cruz Biotechnology** [2].

## A Path Forward for Your Research

I hope this compilation of data and suggested strategies provides a solid starting point. To move forward, I suggest you:

- **Contact Suppliers:** Reach out to companies like Santa Cruz Biotechnology for their recommended purification procedures or technical bulletins.
- **Consult Broader Literature:** Search for purification methods of analogous long-chain alkanediols (e.g., 1,10-decanediol or 1,12-dodecanediol), as techniques are often transferable.
- **Begin with Recrystallization:** Start your experimental work with a systematic solvent screen for recrystallization, as it is often the most efficient and scalable method.

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## References

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